

Addressing batch-to-batch variability of CRT0066101

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Compound of Interest

Compound Name: CRT0066101 dihydrochloride

Cat. No.: B15604545

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Technical Support Center: CRT0066101

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address potential issues encountered during experiments with CRT0066101, with a specific focus on managing batch-to-batch variability.

Introduction to CRT0066101 and Batch-to-Batch Variability

CRT0066101 is a potent and selective, orally bioavailable pan-inhibitor of Protein Kinase D (PKD) isoforms (PKD1, PKD2, and PKD3).^{[1][2]} It is widely used in cancer research to study signaling pathways involved in cell proliferation, survival, and migration.^{[3][4][5]}

While suppliers of CRT0066101 perform quality control, slight variations between different manufacturing batches are possible with any chemical compound. This batch-to-batch variability can arise from minor differences in purity, isomeric composition, or physical properties, potentially leading to inconsistent experimental results. This guide provides researchers with the tools to identify, troubleshoot, and manage potential variability to ensure the reproducibility of their findings.

Quantitative Data Summary

The following tables summarize the key quantitative data for CRT0066101 based on available literature. Researchers should consider these as reference values and may need to perform their own characterization for each new batch.

Table 1: Inhibitory Activity of CRT0066101

Target	IC50 (nM)
PKD1	1
PKD2	2.5
PKD3	2

(Source:[2][6][7][8])

Table 2: Physicochemical Properties of CRT0066101

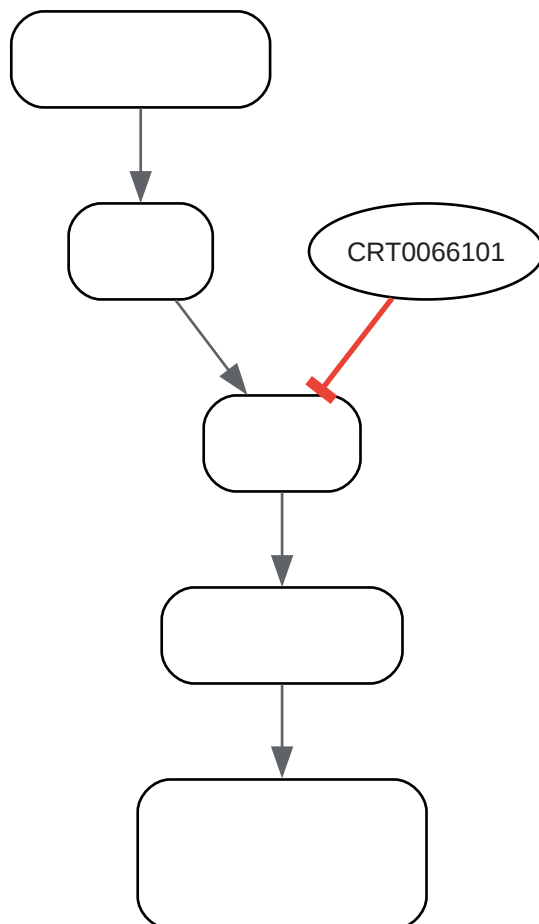
Property	Value
Molecular Weight	411.33 g/mol
Formula	C ₁₈ H ₂₂ N ₆ O·2HCl
Purity	≥98%
Solubility (Water)	up to 100 mM
Solubility (DMSO)	up to 20 mM
Storage	Store at -20°C

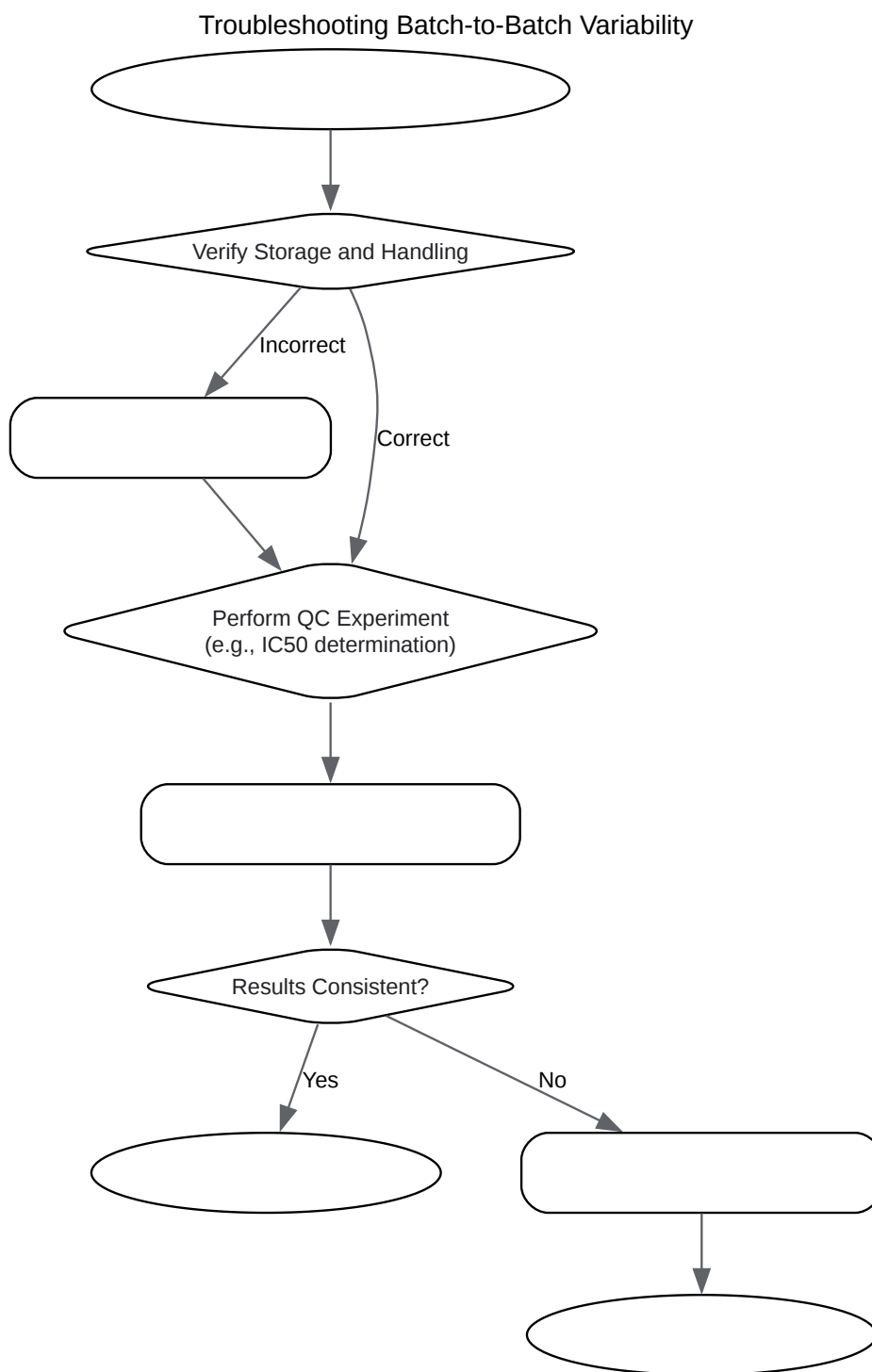
(Source:[2][8][9])

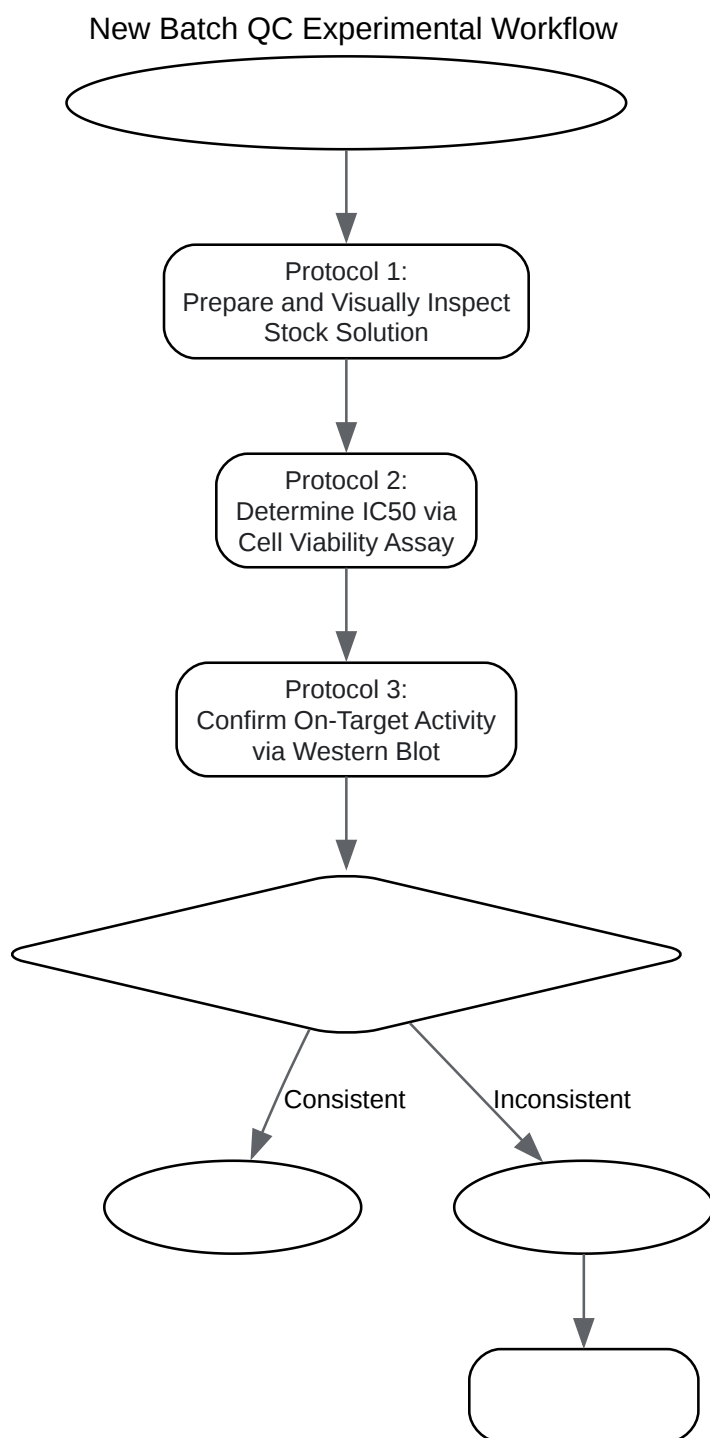
Signaling Pathway and Troubleshooting Workflow

The following diagrams illustrate the signaling pathway of CRT0066101 and a logical workflow for troubleshooting batch-to-batch variability.

CRT0066101 Signaling Pathway







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